

Kanzonol D: A Technical Guide to its Discovery, Isolation, and Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Kanzonol D, a prenylated flavonoid, has garnered interest within the scientific community due to its presence in medicinally significant plants and its potential biological activities. This technical guide provides a comprehensive overview of the discovery and isolation of **Kanzonol D**, with a focus on the experimental protocols employed. It also explores the current understanding of its biological activities and the signaling pathways it may modulate, presenting a foundation for future research and drug development endeavors.

Discovery and Sourcing

Kanzonol D was first discovered as a novel flavonoid isolated from the hairy root cultures of Glycyrrhiza glabra (licorice) by a team of researchers led by Y. Asada in 1999.[1] Hairy root cultures are a valuable tool in phytochemical research, as they provide a stable and continuous source of secondary metabolites under controlled laboratory conditions.[1][2][3] Besides Glycyrrhiza glabra, **Kanzonol D** has also been reported in Glycyrrhiza uralensis and Cullen corylifolium.[4]

Table 1: Chemical and Physical Properties of Kanzonol D[4]



Property	Value
IUPAC Name	7-hydroxy-2-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]chromen-4-one
Molecular Formula	C20H18O4
Molecular Weight	322.4 g/mol
CAS Number	155233-20-8
Class	Flavone (a subclass of Flavonoids)

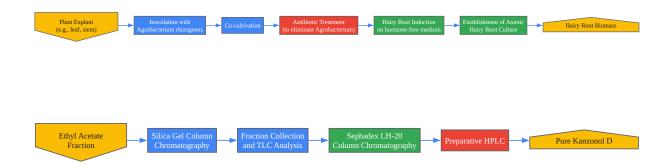
Experimental Protocols: Isolation and Purification

The isolation of **Kanzonol D** was achieved through a multi-step process involving the cultivation of hairy roots, followed by extraction and chromatographic separation. While the original publication by Asada et al. provides the foundational methodology, this section synthesizes a general protocol based on established techniques for isolating flavonoids from Glycyrrhiza glabra hairy root cultures.

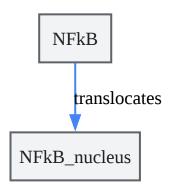
Induction and Cultivation of Glycyrrhiza glabra Hairy Root Cultures

A common method for inducing hairy roots involves the genetic transformation of plant explants using Agrobacterium rhizogenes.[5][2]

Experimental Workflow: Hairy Root Induction







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